

Technical Guide to Benzyl p-Aminobenzoate: Safety, Handling, and Emergency Protocols

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Compound of Interest

Compound Name: Benzyl p-aminobenzoate

Cat. No.: B041780

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Introduction

Benzyl p-aminobenzoate (CAS No. 19008-43-6), also known as Benzyl 4-aminobenzoate, is an ester of p-aminobenzoic acid and benzyl alcohol.[1][2] Its molecular structure lends it to applications in organic synthesis, including the development of selective enzyme inhibitors and potential therapeutics.[3] As with any specialized chemical reagent, a thorough understanding of its safety profile is paramount for researchers and drug development professionals to ensure safe handling, storage, and emergency preparedness.

This guide provides a comprehensive overview of the safety data for **Benzyl p-aminobenzoate**. It is important to note that a complete, manufacturer-issued Safety Data Sheet (SDS) for this specific compound is not readily available in the public domain. Therefore, this document synthesizes available data from chemical suppliers and databases to provide the most accurate safety profile possible. Where specific data is unavailable, this guide relies on the Globally Harmonized System (GHS) classifications and general principles of laboratory safety for compounds with similar hazard profiles.

Hazard Identification and GHS Classification

The primary hazards associated with **Benzyl p-aminobenzoate** are related to skin and eye irritation. The available safety information indicates a GHS classification that warrants caution during handling.

GHS Pictogram:

⚠️

Signal Word:Warning

Hazard Statements (H-Statements):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements (P-Statements):

- P264: Wash hands and any exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash it before reuse.

The causality behind these classifications lies in the chemical reactivity of the aminobenzoate structure, which can interact with biological macromolecules in the skin and eyes, leading to an inflammatory response.

Physical and Chemical Properties

Understanding the physical properties of **Benzyl p-aminobenzoate** is crucial for designing experiments and for safe handling and storage.

Property	Value	Source
CAS Number	19008-43-6	[1][2]
Molecular Formula	C ₁₄ H ₁₃ NO ₂	[1][2]
Molecular Weight	227.26 g/mol	[1]
Physical Form	Solid, Powder	[4]
Melting Point	84.7 °C	[2]
Boiling Point	411.8 ± 20.0 °C (Predicted)	[2]
Flash Point	242.1 °C	[2]

Safe Handling and Storage

The established hazards of skin and eye irritation dictate stringent handling and storage protocols to minimize exposure risk.

Engineering Controls and Personal Protective Equipment (PPE)

The principle of minimizing exposure is a self-validating system; adherence to these measures inherently reduces the risk of the hazardous outcomes identified in Section 1.

- Ventilation: Work should be conducted in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is required.
- Eye Protection: Chemical safety goggles or a face shield that conforms to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards is mandatory.[5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. A lab coat or other protective clothing is required to prevent skin contact.[5]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved particulate respirator should be used.

Storage Conditions

Proper storage is essential to maintain the chemical's integrity and prevent accidental exposure.

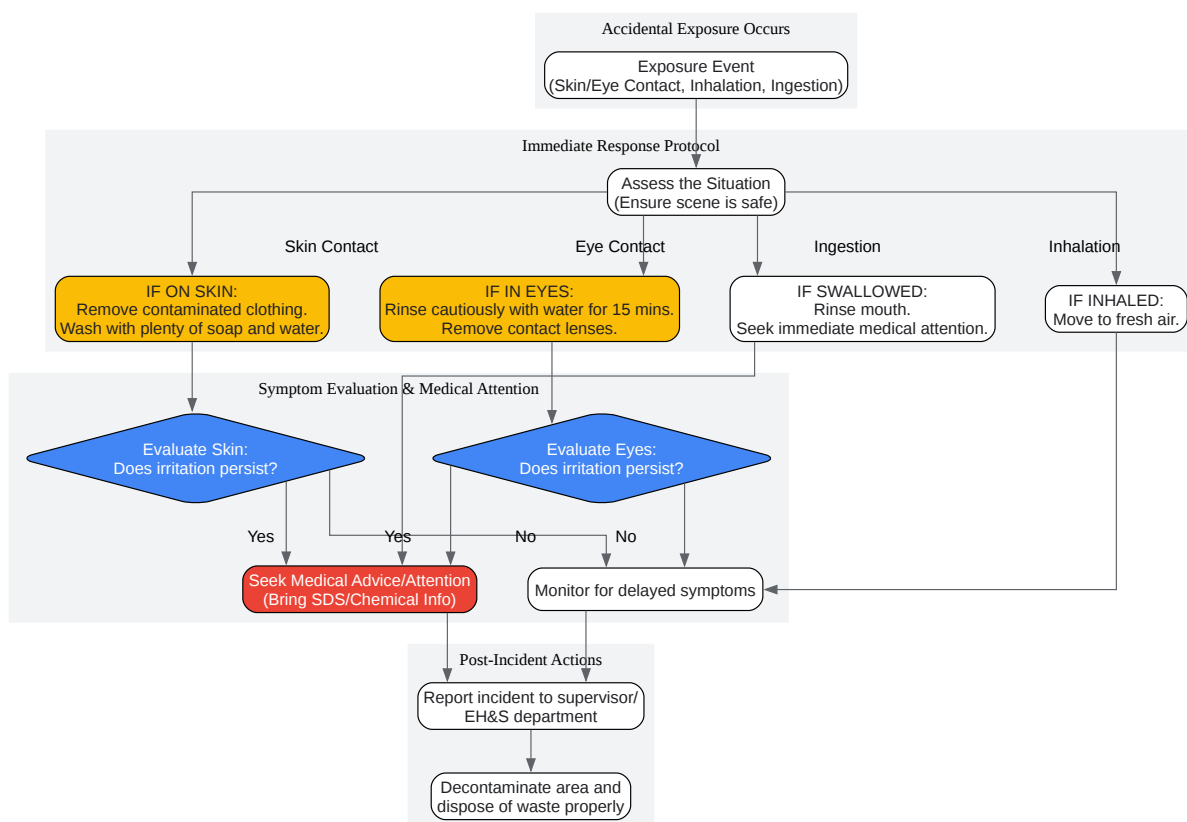
- Container: Keep the container tightly closed in a dry place.
- Atmosphere: Store in an inert atmosphere, in a dark place, at room temperature.
- Incompatibilities: While specific incompatibility data for **Benzyl p-aminobenzoate** is scarce, it is prudent to store it away from strong oxidizing agents, acids, and bases, which are common incompatibilities for aminobenzoate compounds.^[6]

Emergency and First-Aid Procedures

A rapid and informed response to accidental exposure is critical. The following protocols are based on the known hazards of skin and eye irritation.

Exposure Response Workflow

The following diagram outlines the logical flow of actions in the event of an accidental exposure.



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Caption: Workflow for responding to accidental exposure to **Benzyl p-aminobenzoate**.

Step-by-Step First-Aid Protocols

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[7] Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.
- **Skin Contact:** Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, seek medical advice/attention. Wash contaminated clothing before reuse.
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing.^[7] If symptoms occur, get medical attention.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards.^[7] Do NOT induce vomiting. Seek immediate medical attention.

Fire-Fighting and Spill-Response Measures

Fire-Fighting

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[5]
- **Specific Hazards:** The compound is likely combustible.^[2] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).^{[6][7]}
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes.^{[6][7]}

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1) to avoid contact with the skin and eyes and to prevent inhalation of dust.^[5]

- Containment and Cleanup: Sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[7] Clean the spill area thoroughly with soap and water.
- Environmental Precautions: Do not let the product enter drains or surface water.

Toxicological and Ecological Information

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) values for **Benzyl p-aminobenzoate**, are not available in the reviewed literature. The primary known toxicological effects are skin and serious eye irritation, as indicated by the GHS classification. No information was found to indicate that the substance is carcinogenic, mutagenic, or a reproductive toxicant.

Ecological Information

Detailed ecotoxicity data for **Benzyl p-aminobenzoate** is not available. However, related aminobenzoate and benzoate compounds can be harmful or toxic to aquatic life.[6] Therefore, it is imperative to prevent the release of this chemical into the environment. Dispose of the substance and its container at an approved waste disposal plant.

Conclusion

While a complete safety data sheet for **Benzyl p-aminobenzoate** (CAS 19008-43-6) is not readily available, the existing GHS classification and data from chemical suppliers provide a clear directive for its safe use. The primary hazards are skin and eye irritation, which can be effectively mitigated through the consistent use of appropriate engineering controls and personal protective equipment. Adherence to the handling, storage, and emergency protocols outlined in this guide is essential for protecting the health and safety of researchers and ensuring environmental stewardship.

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